

1H,1H,2'H-Perfluorodipropyl ether molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H,1H,2'H-Perfluorodipropyl ether

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An In-Depth Technical Guide on 1H,1H,2'H-Perfluorodipropyl Ether

This guide provides detailed information on the molecular weight and chemical formula of **1H,1H,2'H-Perfluorodipropyl ether**, a compound relevant to researchers, scientists, and professionals in drug development.

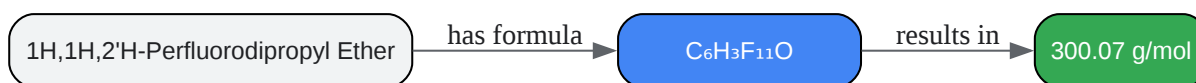
Physicochemical Data

The fundamental molecular properties of **1H,1H,2'H-Perfluorodipropyl ether** are summarized below.

Property	Value
Molecular Formula	C ₆ H ₃ F ₁₁ O [1] [2] [3] [4]
Molecular Weight	300.07 g/mol [1] [2] [3] [4]
CAS Number	1000-28-8 [1] [2] [5] [6] [7]

Structural and Chemical Identity

The relationship between the common name, molecular formula, and molecular weight is a foundational concept in chemistry. The IUPAC name for this compound is 1,1,1,2,3,3-hexafluoro-3-(2,2,3,3,3-pentafluoropropoxy)propane. [\[3\]](#)



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Chemical Identity Relationship

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References

- 1. scbt.com [scbt.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. bocsci.com [bocsci.com]
- 4. 1H,1H,2'H-Perfluorodipropyl ether [myskinrecipes.com]
- 5. fluoryx.com [fluoryx.com]
- 6. 1H,1H,2'H-PERFLUORODIPROPYL ETHER | 1000-28-8 [chemicalbook.com]
- 7. 1H,1H,2'H-Perfluorodipropyl ether | CAS#:1000-28-8 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [1H,1H,2'H-Perfluorodipropyl ether molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095083#1h-1h-2-h-perfluorodipropyl-ether-molecular-weight-and-formula\]](https://www.benchchem.com/product/b095083#1h-1h-2-h-perfluorodipropyl-ether-molecular-weight-and-formula)

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